

physicochemical properties of 1-methyl-1H-pyrazol-5(4H)-one

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Compound of Interest

Compound Name: 1-methyl-1H-pyrazol-5(4H)-one

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An In-depth Technical Guide on the Physicochemical Properties of **1-methyl-1H-pyrazol-5(4H)-one**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-methyl-1H-pyrazol-5(4H)-one**, a heterocyclic compound of interest in synthetic and medicinal chemistry. This document summarizes key experimental and computed data, outlines detailed experimental protocols for property determination, and presents a logical workflow for its characterization.

Core Physicochemical Properties

1-methyl-1H-pyrazol-5(4H)-one, also known as 1-methylpyrazol-5-one, is a five-membered lactam ring structure containing two adjacent nitrogen atoms. Its properties are crucial for understanding its reactivity, solubility, and potential applications in drug design and material science.

Identifier and Structural Information

Property	Value	Source
CAS Number	10234-66-9	[1] [2]
Molecular Formula	C4H6N2O	[1] [3] [4] [5]
Molecular Weight	98.10 g/mol	[1] [3] [4] [5]
Appearance	White to Orange to Green powder/crystal	[4]

Experimental and Predicted Physical Properties

The following table summarizes key physical constants. It is important to note that some values, particularly for boiling point and density, are predicted through computational models and should be considered as estimates.

Property	Value	Notes	Source
Melting Point	104 - 114 °C	Experimental	[1] [2] [3] [4]
Boiling Point	136.9 ± 23.0 °C	Predicted	[1] [2]
	217.7 ± 13.0 °C	Predicted	[3] [4]
Density	1.22 ± 0.1 g/cm³	Predicted	[3] [4]
Flash Point	85.439 °C	[4]	
Vapor Pressure	0.089 mmHg at 25°C	[4]	

Computed Physicochemical Descriptors

Computational models provide valuable insights into the behavior of a molecule in various chemical and biological systems.

Property	Value	Notes	Source
pKa	9.07 ± 0.23	Predicted	[4]
logP (Octanol/Water)	-0.1	Computed	[5]
Refractive Index	1.568		[4]

Experimental Protocols for Property Determination

Accurate determination of physicochemical properties relies on standardized experimental procedures. The methodologies outlined below are standard practices in organic chemistry for characterizing solid compounds.

Melting Point Determination

The melting point is a critical indicator of purity.[\[6\]](#)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Methodology:

- **Sample Preparation:** A small quantity of dry **1-methyl-1H-pyrazol-5(4H)-one** is finely crushed into a powder. The powder is then carefully packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed into a calibrated melting point apparatus (e.g., a Vernier Melt Station or similar device).[\[6\]](#)
- **Heating:** The sample is heated at a controlled, slow rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.[\[7\]](#) A pure compound typically exhibits a sharp melting range of 1-2 °C.

Boiling Point Determination (for liquids)

While **1-methyl-1H-pyrazol-5(4H)-one** is a solid at room temperature, determining the boiling point of related liquid pyrazole derivatives involves simple distillation.

Objective: To measure the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[6]

Methodology:

- Apparatus Setup: A simple distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer, and a collection flask.[6]
- Procedure: The liquid sample is placed in the round-bottom flask with boiling chips. The liquid is heated gently.[6]
- Measurement: The thermometer bulb is positioned so that its top is level with the side arm of the distillation head, ensuring it accurately measures the temperature of the vapor distilling into the condenser.
- Data Recording: The temperature is recorded when it stabilizes during a steady distillation rate. This stable temperature is the boiling point.[6]

Solubility Assessment

Objective: To qualitatively or quantitatively determine the solubility of the compound in various solvents.

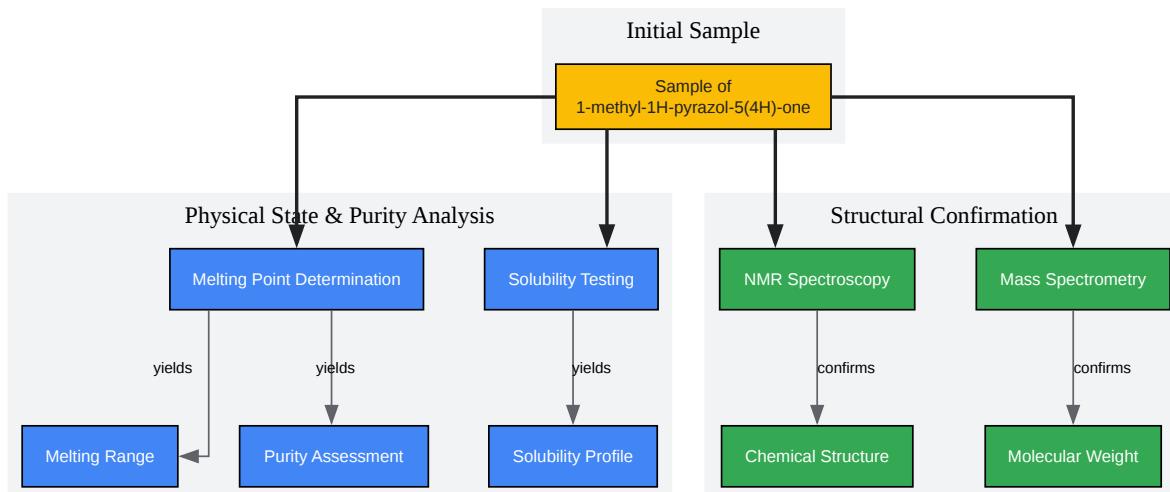
Methodology:

- Solvent Selection: A range of standard solvents (e.g., water, ethanol, hexane, ethyl acetate, toluene) is selected to assess polarity.[7]
- Procedure: A pre-weighed, small amount of **1-methyl-1H-pyrazol-5(4H)-one** (e.g., 10 mg) is added to a test tube containing a specific volume of the chosen solvent (e.g., 1 mL).
- Observation: The mixture is agitated (vortexed) at a constant temperature. The degree of dissolution is observed visually.

- Classification: Solubility is typically classified as "soluble," "sparingly soluble," or "insoluble" based on the amount of solute that dissolves in a given volume of solvent.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the physicochemical characterization of a solid organic compound like **1-methyl-1H-pyrazol-5(4H)-one**.



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Caption: Workflow for Physicochemical Characterization.

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